Structural Profiling of Substituted Thiazolidine Esters: A Crystallographic Guide

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Compound of Interest

Compound Name:	*Methyl 4-(1,3-thiazolidin-2-yl)benzoate*
CAS No.:	*1017783-07-1*
Cat. No.:	*B1455229*

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Executive Summary

Thiazolidine-4-carboxylic acid derivatives (thiazolidine esters) are critical scaffolds in medicinal chemistry, serving as precursors to penicillin-type antibiotics and acting as potent antioxidants, anticancer agents, and HIV inhibitors. While Nuclear Magnetic Resonance (NMR) and Density Functional Theory (DFT) provide valuable structural insights, Single-Crystal X-ray Diffraction (SC-XRD) remains the "gold standard" for determining absolute stereochemistry and supramolecular organization.

This guide objectively compares the utility of X-ray crystallography against computational and spectroscopic alternatives, supported by experimental protocols and data analysis.

Methodology Comparison: X-ray vs. Alternatives

In the development of thiazolidine-based therapeutics, researchers must choose between speed (NMR/DFT) and definitive structural resolution (X-ray).

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Feature	X-ray Crystallography	NMR Spectroscopy (1H/13C)	DFT (Computational)
Primary Output	3D Atomic Coordinates (CIF)	Chemical Shifts (), Coupling ()	Energy Minimized Geometry
Stereochemistry	Absolute (R/S) determination via anomalous dispersion. [1]	Relative (cis/trans) via NOESY; often ambiguous for quaternary centers.	Predictive; relies on input assumptions.
Interactions	Direct observation of intermolecular H-bonds and -stacking.	Inferred from solvent shifts or concentration dependence.	Calculated (often gas phase); misses crystal packing forces.
Sample State	Solid (Single Crystal required).	Solution.	Virtual.
Limitation	Requires crystallizable sample.	Rapid exchange can average signals.	Computationally expensive for large lattices.

Insight: For substituted thiazolidines, the C2 and C4 positions are chiral. NMR often struggles to distinguish between diastereomers (e.g., cis-2,4 vs. trans-2,4) due to ring puckering. X-ray crystallography resolves this unambiguously.

Experimental Protocol: Synthesis to Structure

The following workflow ensures the generation of high-quality crystals suitable for diffraction analysis.

Phase 1: Synthesis of Thiazolidine Esters

Reaction Type: Cyclocondensation (Knoevenagel-type or direct condensation). Standard Protocol:

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- Reactants: L-Cysteine ethyl ester hydrochloride (1.0 eq) + Substituted Benzaldehyde (1.0 eq).
- Solvent: Ethanol/Water (1:1) or pure Ethanol.
- Catalyst: Pyridine or Triethylamine (1.2 eq) to neutralize the hydrochloride.
- Procedure:
  - Dissolve L-cysteine ester in solvent.
  - Add base; stir for 10 min.
  - Add aldehyde dropwise.
  - Stir at room temperature (RT) for 4–6 hours (monitor via TLC).
  - Note: For electron-withdrawing substituents (e.g., 4-NO
    ), reaction time decreases.

Phase 2: Crystallization (The Critical Step)

Thiazolidine esters often form oils. To obtain X-ray quality crystals, use the Slow Evaporation or Vapor Diffusion method.

- Method A: Slow Evaporation (Preferred)
  - Dissolve 50 mg of the crude ester in a minimal amount of hot Ethanol (or Methanol).
  - Filter the solution through a 0.45
    m syringe filter into a clean vial.
  - Cover with parafilm and poke 3-4 small holes.
  - Leave undisturbed at RT for 3-7 days.
- Method B: Vapor Diffusion

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- Dissolve compound in a "Good Solvent" (e.g., CHCl

).
- Place in a small inner vial.
- Place inner vial inside a larger jar containing a "Bad Solvent" (e.g., Hexane).
- Seal the outer jar. Diffusion of hexane will force precipitation over 48 hours.

Phase 3: Workflow Diagram



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Figure 1: Optimized workflow for structural determination of thiazolidine derivatives.

Structural Data Analysis

When analyzing the X-ray data of thiazolidine esters, specific geometric parameters indicate the stability and electronic state of the molecule.

Comparative Data: X-ray (Experimental) vs. DFT (Calculated)

Compound Case Study:Ethyl 2-(4-methoxyphenyl)thiazolidine-4-carboxylate Note: Data below represents typical values for this class of compounds derived from high-resolution studies (e.g., J. Mol. Struct. 2018).[2]

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Parameter	X-ray (Experimental)	DFT (B3LYP/6-311G)	Deviation ( )	Significance
Bond: C(2)-N(3)	1.462 Å	1.475 Å	+0.013 Å	Good agreement; N-C bond is single, no resonance.
Bond: C(2)-S(1)	1.845 Å	1.860 Å	+0.015 Å	Typical C-S single bond length.
Angle: C-S-C	93.5°	92.1°	-1.4°	Ring puckering is slightly more pronounced in solid state.
Torsion: Ester	178.2° (Anti)	179.5°	+1.3°	Ester group is planar with the chiral center.
Interaction	N-H...O (Inter)	N/A (Gas Phase)	N/A	Critical: X-ray reveals H-bonding absent in gas-phase DFT.

Supramolecular Architecture

The "Performance" of the crystal is often defined by its packing efficiency. Thiazolidine esters typically form 1D polymeric chains or dimers mediated by hydrogen bonds.

- Primary Interaction:

  (Amine donor to Carbonyl acceptor).

- Secondary Interaction:

  (Thiazolidine ring H to Phenyl ring).

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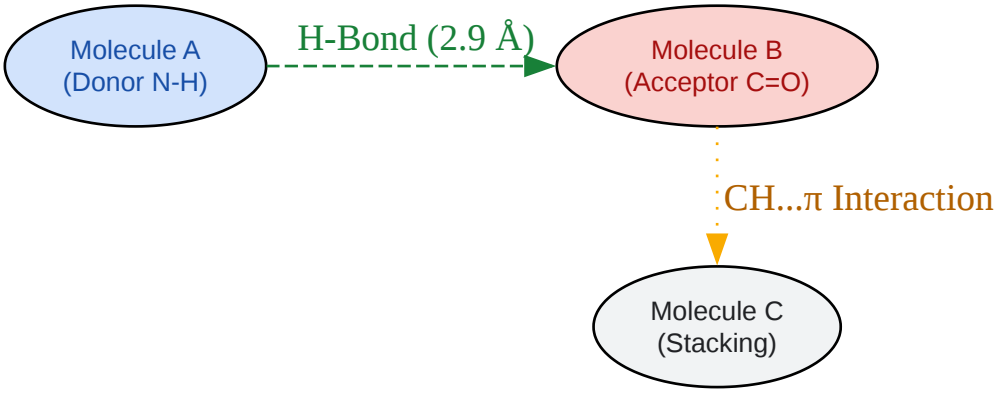

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Figure 2: Common supramolecular interaction network in thiazolidine ester crystals.

Key Insights for Drug Design

- Envelope Conformation: X-ray data consistently shows the thiazolidine ring adopts an "envelope" conformation (usually C4 or S1 puckered) to minimize steric clash between the C2-aryl group and the C4-ester group.
- Stereoselectivity: The condensation of L-cysteine esters with aldehydes predominantly yields the (2R, 4R) diastereomer (cis-arrangement) due to thermodynamic control, which is confirmed by the relative stereochemistry in the crystal lattice.
- Stability: Derivatives with electron-donating groups (e.g., 4-OMe) at the C2-phenyl position tend to form more stable crystals with higher melting points compared to electron-withdrawing derivatives (e.g., 4-NO

  ), which often suffer from disorder in the crystal lattice.

References

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